

A Technical Guide to the Spectroscopic Characterization of Calindol Amide

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Compound of Interest

Compound Name: Calindol Amide

CAS No.: 374933-28-5

Cat. No.: B029473

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Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of **Calindol Amide** (CAS: 374933-28-5), a key intermediate in the synthesis of the calcimimetic agent Calindol.^[1] As direct, published spectral data for this specific intermediate is not readily available, this document serves as an expert-level predictive guide for researchers in drug discovery and process development. We will leverage fundamental principles and data from analogous structures to forecast the expected outcomes in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses. The methodologies outlined herein are designed to provide a self-validating system for the structural confirmation and purity assessment of newly synthesized **Calindol Amide**.

Introduction: The Role and Structure of Calindol Amide

Calindol Amide is a crucial precursor in the development of Calindol, a positive allosteric modulator of the Calcium-Sensing Receptor (CaSR).^[1] The precise characterization of such intermediates is paramount to ensure the integrity of the final active pharmaceutical ingredient.

Misidentification or the presence of impurities at this stage can have cascading effects on yield, purity, and biological activity.

Based on its role as an intermediate and its molecular formula, $C_{21}H_{18}N_2O$, the presumed structure is N-((1H-indol-2-yl)methyl)naphthalene-1-carboxamide. This guide is predicated on this structure.

Molecular Properties:

- Molecular Formula: $C_{21}H_{18}N_2O$
- Molecular Weight: 314.38 g/mol
- CAS Number: 374933-28-5

Spectroscopic analysis provides the definitive proof of structure. Each technique—NMR, IR, and MS—offers a unique and complementary piece of the structural puzzle, and together they form the cornerstone of chemical quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is the most powerful tool for elucidating the specific carbon-hydrogen framework of an organic molecule. Due to the restricted rotation around the amide C-N bond, the NMR spectra of amides can exhibit complex features.^[2]

Expertise & Causality: Experimental Choices

The choice of solvent is critical for amide characterization. While $CDCl_3$ is common, deuterated dimethyl sulfoxide ($DMSO-d_6$) is often superior for amides. The amide N-H proton is acidic and can exchange with deuterium in solvents like D_2O , causing the signal to disappear.^[3] In $DMSO-d_6$, this exchange is slowed, and the N-H proton signal is typically observed as a distinct, often broad, peak, which is invaluable for confirming its presence.^[4]

Predicted 1H and ^{13}C NMR Data

The following tables summarize the predicted chemical shifts for **Calindol Amide**, assuming DMSO-d₆ as the solvent.

Table 1: Predicted ¹H NMR Chemical Shifts for **Calindol Amide**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
Indole N-H	10.5 - 11.5	Broad Singlet	1H	Deshielded, acidic proton characteristic of the indole NH.[5]
Amide N-H	8.0 - 9.0	Triplet (t)	1H	Deshielded proton on nitrogen coupled to the adjacent methylene (-CH ₂ -) group.[6]
Naphthalene & Indole Aromatic H	7.0 - 8.5	Multiplet (m)	11H	Complex region containing protons from both the naphthalene and indole aromatic systems.
Indole C3-H	6.0 - 6.5	Singlet (s)	1H	Unique singlet for the proton on the C3 position of the indole ring.
Methylene (-CH ₂ -)	4.5 - 5.0	Doublet (d)	2H	Methylene protons adjacent to the amide nitrogen, coupled to the amide N-H.

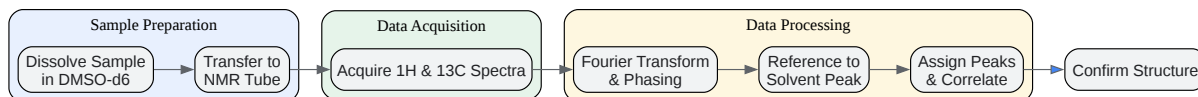
Table 2: Predicted ¹³C NMR Chemical Shifts for **Calindol Amide**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
Amide Carbonyl (C=O)	165 - 175	Typical range for an amide carbonyl carbon. ^{[5][6]}
Naphthalene & Indole Aromatic C	110 - 140	Aromatic carbons from both ring systems will appear in this range.
Methylene (-CH ₂ -)	40 - 50	Aliphatic carbon adjacent to a nitrogen atom.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve ~5-10 mg of **Calindol Amide** in ~0.7 mL of deuterated solvent (e.g., DMSO-d₆).
- Transfer: Filter the solution into a clean, dry 5 mm NMR tube.
- Instrumentation: Place the tube in the NMR spectrometer.
- Tuning and Shimming: Tune the probe to the appropriate frequencies (¹H and ¹³C) and shim the magnetic field to ensure homogeneity.
- Acquisition:
 - Acquire a standard ¹H spectrum (typically 16-32 scans).
 - Acquire a proton-decoupled ¹³C spectrum (requires more scans due to lower natural abundance, e.g., 1024 scans).
- Processing: Fourier transform the raw data, phase the spectrum, and integrate the signals. Reference the spectrum to the residual solvent peak (DMSO at 2.50 ppm for ¹H).

Visualization: NMR Analysis Workflow



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Caption: Workflow for NMR structural elucidation.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy excels at rapidly identifying key functional groups. For **Calindol Amide**, the most diagnostic signals will be from the amide group itself.

Expertise & Causality: Interpreting Amide Bands

The amide functional group gives rise to several characteristic absorptions.^[7] The most prominent is the C=O stretch, known as the Amide I band, which is very intense.^[6] Its position is sensitive to hydrogen bonding; in a solid sample, where intermolecular hydrogen bonding is significant, this band appears at a lower frequency compared to a dilute solution.^[8] The Amide II band, resulting from N-H bending and C-N stretching, is also a key indicator for secondary amides.^[6]

Table 3: Predicted IR Absorption Frequencies for **Calindol Amide**

Functional Group	Predicted Absorption (cm ⁻¹)	Intensity	Rationale
N-H Stretch (Amide)	3350 - 3250	Medium	Characteristic of a secondary amide involved in hydrogen bonding. [9]
C-H Stretch (Aromatic)	3100 - 3000	Medium	C-H stretches from the indole and naphthalene rings.
C-H Stretch (Aliphatic)	2950 - 2850	Medium	C-H stretches from the methylene (-CH ₂ -) group.
C=O Stretch (Amide I Band)	1680 - 1640	Strong	A very strong and sharp absorption, definitive for the carbonyl group in an amide. [6] [10]
N-H Bend / C-N Stretch (Amide II)	1570 - 1515	Medium	A key band for secondary amides. [6]
C=C Stretch (Aromatic)	1600 - 1450	Medium	Multiple bands corresponding to the aromatic ring systems.

Experimental Protocol: ATR-FTIR Data Acquisition

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry.
- Background Scan: Record a background spectrum of the empty ATR crystal. This is crucial to subtract atmospheric (CO₂, H₂O) and instrument-related absorptions.
- Sample Application: Place a small amount of the solid **Calindol Amide** powder directly onto the ATR crystal.

- **Apply Pressure:** Use the pressure arm to ensure firm contact between the sample and the crystal.
- **Sample Scan:** Acquire the IR spectrum of the sample, typically co-adding 16-32 scans for a good signal-to-noise ratio.
- **Data Analysis:** The resulting spectrum will be displayed in terms of absorbance or transmittance versus wavenumber (cm^{-1}). Identify the key absorption bands and compare them to expected values.

Mass Spectrometry (MS): Confirming Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight of a compound and offers structural clues through its fragmentation pattern.

Expertise & Causality: Ionization and Fragmentation

Electrospray Ionization (ESI) is an ideal "soft" ionization technique for a molecule like **Calindol Amide**. It typically generates protonated molecular ions ($[\text{M}+\text{H}]^+$) with minimal initial fragmentation, allowing for clear determination of the molecular weight. Subsequent fragmentation (MS/MS) can be induced by collision-induced dissociation (CID) to probe the structure. The amide bond is a common site for cleavage, as are the bonds benzylic to the aromatic systems.

Table 4: Predicted Mass Spectrum Data for **Calindol Amide** (Positive ESI Mode)

Ion Description	Predicted m/z	Rationale
Protonated Molecular Ion	315.15	$[C_{21}H_{18}N_2O + H]^+$ - Confirms the molecular weight of the parent compound.
Sodium Adduct	337.13	$[C_{21}H_{18}N_2O + Na]^+$ - Often observed alongside the protonated ion.
Fragment 1	155.05	$[C_{11}H_7O]^+$ - Naphthoyl cation, resulting from cleavage of the amide C-N bond.
Fragment 2	130.07	$[C_9H_8N]^+$ - Indolylmethyl cation, resulting from cleavage alpha to the amide nitrogen.

Visualization: Predicted ESI-MS Fragmentation Pathway

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